

The Biological Activity of (E)-5-Tetradecene: A Technical Overview for Researchers

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Compound of Interest

Compound Name: (E)-5-Tetradecene

Cat. No.: B196200

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(E)-5-Tetradecene is an unsaturated hydrocarbon with the chemical formula $C_{14}H_{28}$. It is a member of the alkene family, characterized by a carbon-carbon double bond. Specifically, it is a monounsaturated fatty acid with a double bond at the fifth carbon position, in the trans (E) configuration. While the biological activities of many alkenes are well-documented, specific research on **(E)-5-tetradecene** is limited. This guide provides a comprehensive overview of the known information and explores the potential biological activities based on related compounds, targeting researchers, scientists, and professionals in drug development.

Physicochemical Properties

A clear understanding of the physicochemical properties of **(E)-5-tetradecene** is fundamental to exploring its biological potential.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₈	[1][2][3][4]
Molecular Weight	196.37 g/mol	[1]
IUPAC Name	(E)-tetradec-5-ene	[1]
CAS Number	41446-66-6	[3][4]
Appearance	Not specified	
Boiling Point	~250 °C (estimated)	[5]
Density	~0.8 g/cm ³ at 20 °C (estimated)	[5]

Known and Potential Biological Activities

Direct studies on the biological activity of **(E)-5-tetradecene** are not extensively reported in the scientific literature. However, based on the activities of structurally similar compounds, several potential areas of interest can be inferred.

Pheromonal and Semiochemical Activity

The most documented biological role for long-chain alkenes and alkanes is in chemical communication between organisms, particularly insects. These compounds often act as pheromones (communicating within the same species) or kairomones (communicating between different species).

While **(E)-5-tetradecene** has not been definitively identified as a pheromone for a specific species, its structural analogs have well-established roles:

- (E)-5-Octadecene: Acts as a sex pheromone in the rice stem borer moth (*Chilo suppressalis*).[6]
- (E)-11-Tetradecenal: A major component of the sex pheromone of the spruce budworm (*Choristoneura fumiferana*).[5]

- Tetradecane: Has been identified as a potent attractant for the mirid bugs *Apolygus lucorum* and *Adelphocoris suturalis*, which are significant agricultural pests.[7][8]

Given these examples, it is plausible that **(E)-5-tetradecene** could function as a semiochemical for certain insect species.

Antimicrobial and Antioxidant Activities

Some studies have indicated that related unsaturated hydrocarbons possess antimicrobial and antioxidant properties:

- 1-Tetradecene: Found in the leaves of *Sesbania grandiflora*, this isomer has been identified as having antimicrobial, antioxidant, and anticancer properties.[5] It has also been found in the aqueous extract of the mushroom *Lentinus squarrosulus* and is reported to have anti-tuberculosis activity.[9]
- Tetradecane: This saturated counterpart has shown broad antibacterial and antifungal properties.[10]

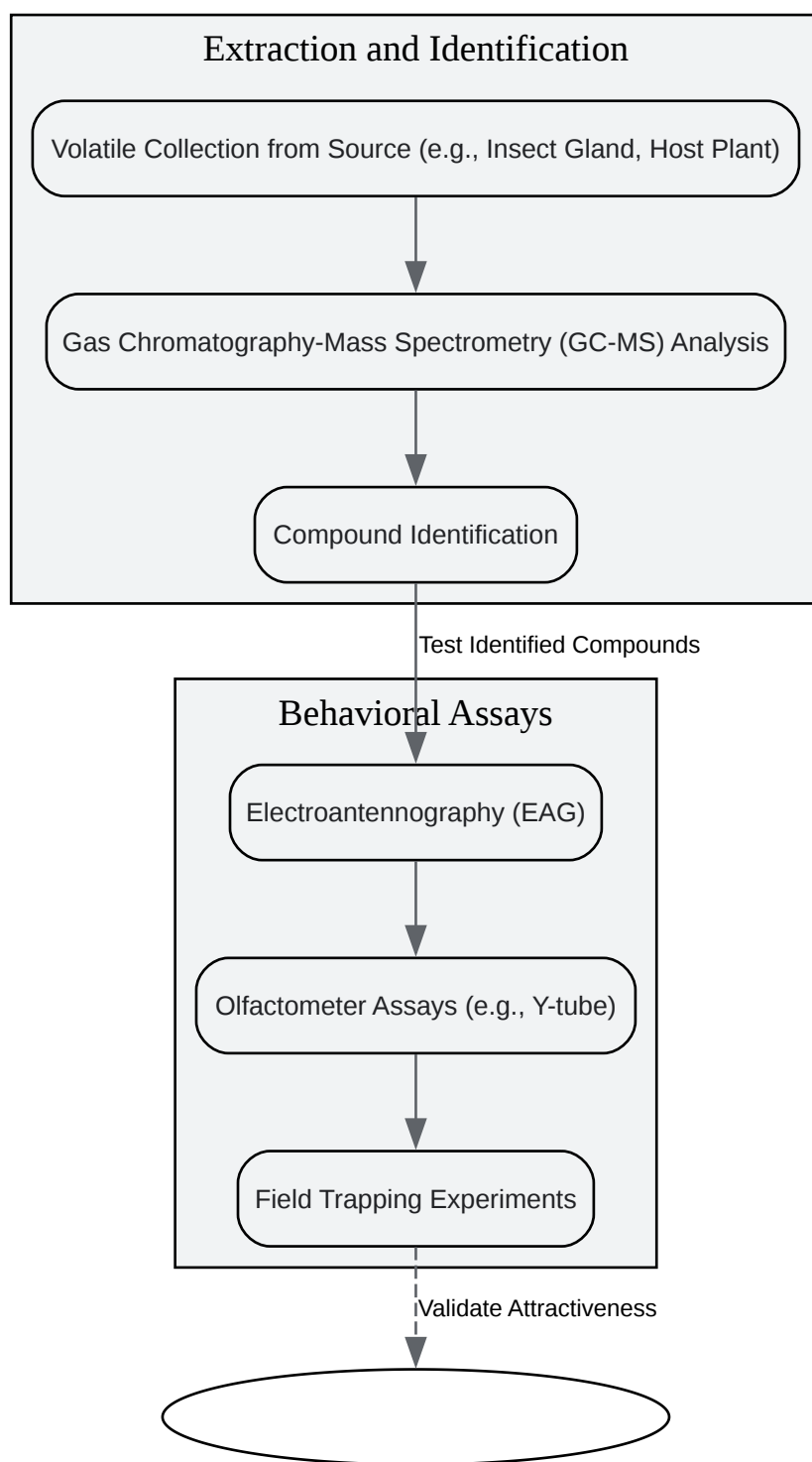
These findings suggest that **(E)-5-tetradecene** could be investigated for similar antimicrobial or antioxidant effects.

Experimental Protocols

Detailed experimental protocols for assessing the biological activity of **(E)-5-tetradecene** are not available. However, standard methodologies used for evaluating the activities of related compounds can be adapted.

Pheromone Identification and Behavioral Assays

A general workflow for identifying and validating an insect attractant is outlined below.



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Workflow for Insect Attractant Identification.

- **Volatile Collection:** Volatiles from the source (e.g., insect pheromone glands or host plants) are collected using techniques like solid-phase microextraction (SPME) or air entrainment. For instance, in the study of tetradecane as a mirid bug attractant, volatiles from *Phaseolus vulgaris* pods were collected for 8 hours on an adsorption column.^[7]
- **GC-MS Analysis:** The collected volatiles are analyzed by gas chromatography-mass spectrometry (GC-MS) to separate and identify the chemical constituents.^[7]
- **Electroantennography (EAG):** Synthetic standards of the identified compounds are puffed over an excised insect antenna to measure the electrical response, indicating which compounds are detected by the insect.^[7]
- **Olfactometer Assays:** Behavioral responses to the active compounds are tested in a controlled environment, such as a Y-tube olfactometer, where the insect chooses between treated and control air streams.^[7]
- **Field Trapping:** The most promising compounds are then tested as baits in traps in the field to confirm their attractiveness under natural conditions.^[7]

Antimicrobial Activity Assays

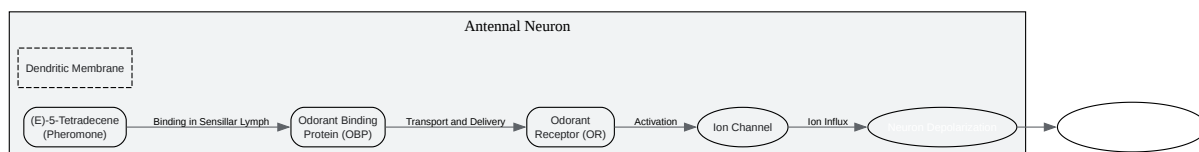
Standard assays can be used to determine the antimicrobial potential of **(E)-5-tetradecene**.

- **Broth Microdilution Assay:** This method is used to determine the Minimum Inhibitory Concentration (MIC). The compound is serially diluted in a 96-well plate containing microbial growth medium. Each well is then inoculated with a standardized microbial suspension. The MIC is the lowest concentration of the compound that inhibits visible microbial growth after a defined incubation period.
- **Disk Diffusion Assay:** A filter paper disk impregnated with the test compound is placed on an agar plate swabbed with the target microorganism. The plate is incubated, and the diameter of the zone of inhibition around the disk is measured to assess the antimicrobial activity.

Signaling Pathways

No specific signaling pathways in mammalian cells have been identified for **(E)-5-tetradecene**. In insects, the perception of pheromones and other semiochemicals is mediated by the

olfactory system.



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